

Application Notes: Synthesis and Utility of 4-Bromophenylacetyl Chloride

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Compound of Interest

Compound Name: *4-Bromophenylacetic acid*

Cat. No.: B019724

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Introduction

The conversion of carboxylic acids to acyl chlorides is a cornerstone transformation in organic synthesis, significantly enhancing the reactivity of the carboxyl group. The reaction of **4-Bromophenylacetic acid** with thionyl chloride (SOCl_2) is a standard and highly efficient method to produce 4-Bromophenylacetyl chloride. This resulting acyl chloride is a versatile intermediate, particularly valuable in the pharmaceutical industry. It serves as a key building block in the synthesis of various heterocyclic compounds and has been utilized in the development of antibacterial prodrugs.^[1] The reaction proceeds through the formation of a chlorosulfite intermediate, which then undergoes nucleophilic attack by a chloride ion. The reaction is driven to completion by the formation of gaseous byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl).^{[2][3][4]}

Reaction Mechanism Overview

The accepted mechanism involves two main stages:

- Formation of a Chlorosulfite Intermediate: The hydroxyl group of the **4-Bromophenylacetic acid** attacks the electrophilic sulfur atom of thionyl chloride. This is followed by the departure of a chloride ion and subsequent deprotonation to form a reactive acyl chlorosulfite intermediate.^{[3][4]}
- Nucleophilic Acyl Substitution: The chloride ion, acting as a nucleophile, attacks the carbonyl carbon of the intermediate. A tetrahedral intermediate is formed, which then collapses to

yield the final 4-Bromophenylacetyl chloride, along with the stable gaseous byproducts SO₂ and HCl.[2][3]

Data Presentation

Table 1: Physicochemical Properties of Reactant and Product

| Property | 4-Bromophenylacetic Acid (Reactant) | 4-Bromophenylacetyl Chloride (Product) |
|-------------------|---|---|
| CAS Number | 1878-68-8[5][6] | 37859-24-8[1] |
| Molecular Formula | C ₈ H ₇ BrO ₂ [5][7] | C ₈ H ₆ BrClO[1] |
| Molecular Weight | 215.04 g/mol [5][7] | 233.49 g/mol [1] |
| Appearance | White to light yellow crystalline powder[5] | Clear to slightly yellow liquid or low-melting solid[1] |
| Melting Point | 114-117 °C[5] | Not specified; low-melting solid |
| Boiling Point | ~253 °C (rough estimate)[5] | 180-185 °C at 10 mmHg[1] |

Table 2: Typical Reaction Parameters

| Parameter | Value | Reference |
|--|---|------------|
| Reactant | 4-Bromophenylacetic acid | N/A |
| Reagent | Thionyl chloride (SOCl_2) | [1][8] |
| Stoichiometry (Acid: SOCl_2) | 1 : 2 (molar equivalents) | [8][9] |
| Solvent | None (excess SOCl_2) or an inert solvent (e.g., benzene) | [8][10] |
| Temperature | Reflux | [8][9][10] |
| Reaction Time | 3 hours | [8][9][10] |
| Work-up | Removal of excess SOCl_2 via distillation under reduced pressure | [1][8][10] |
| Purity | Often used directly in the next step without further purification | [10] |

Experimental Protocols

Protocol: Synthesis of 4-Bromophenylacetyl Chloride

This protocol describes the conversion of **4-Bromophenylacetic acid** to 4-Bromophenylacetyl chloride using thionyl chloride.

Materials:

- **4-Bromophenylacetic acid**
- Thionyl chloride (SOCl_2)
- Anhydrous benzene or dichloromethane (optional, as thionyl chloride can serve as both reagent and solvent)

Apparatus:

- Two-necked round-bottomed flask

- Reflux condenser fitted with a drying tube (e.g., containing CaCl_2) or an inert gas (N_2) inlet to protect from atmospheric moisture[9]
- Teflon-coated magnetic stir bar
- Heating mantle
- Apparatus for distillation under reduced pressure

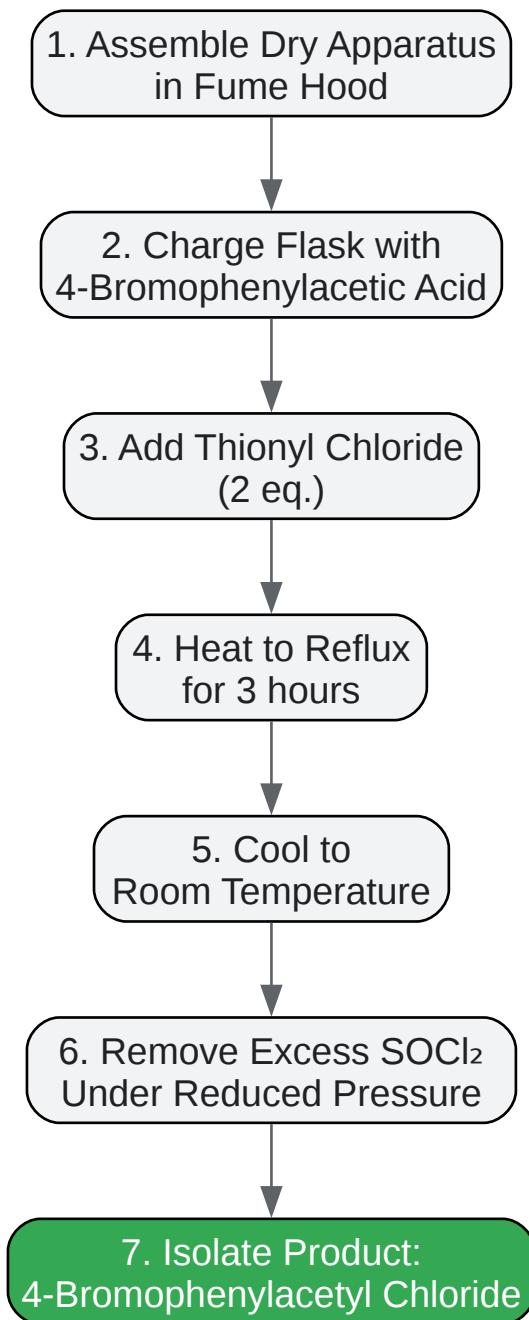
Procedure:

- Setup: Assemble the reaction apparatus in a certified fume hood. Ensure all glassware is dry.
- Charging the Flask: Charge the round-bottomed flask with **4-Bromophenylacetic acid** (e.g., 1.0 equivalent).
- Reagent Addition: Carefully add thionyl chloride (e.g., 2.0 equivalents) to the flask.[8][9] If using a solvent, add it at this stage. The addition should be done cautiously as the reaction can be exothermic.
- Reaction: Heat the mixture to reflux with gentle stirring. Maintain the reflux for approximately 3 hours.[8][9][10] The reaction is complete when the evolution of gases (HCl and SO_2) ceases.
- Cooling: After the reaction period, remove the heat source and allow the mixture to cool to room temperature.
- Work-up: Remove the excess thionyl chloride and any solvent by distillation under reduced pressure.[1][8] This step is critical and must be performed in a fume hood.
- Product Isolation: The residue remaining in the flask is the crude 4-Bromophenylacetyl chloride. It is a liquid or low-melting solid and is often of sufficient purity for use in subsequent synthetic steps.[10] For higher purity, the product can be purified by vacuum distillation.[1]

Safety Precautions:

- This reaction must be performed in a well-ventilated fume hood due to the evolution of toxic and corrosive gases (HCl and SO₂).
- Thionyl chloride is highly corrosive, toxic, and reacts violently with water. Handle with extreme care using appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- The product, 4-Bromophenylacetyl chloride, is also corrosive and moisture-sensitive.[1]

Visualizations



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Caption: Experimental workflow for the synthesis of 4-Bromophenylacetyl chloride.

Stage 1: Intermediate Formation

4-Bromophenylacetic Acid
+ Thionyl Chloride (SOCl_2)

Step 1

Nucleophilic Attack
(Acid OH on Sulfur)

Step 2

Formation of Acyl
Chlorosulfite Intermediate

Step 3

Stage 2: Acyl Substitution

Nucleophilic Attack
(Cl^- on Carbonyl Carbon)

Step 4

Tetrahedral Intermediate

Step 5

Collapse of Intermediate

Final Products:
4-Bromophenylacetyl Chloride
+ SO_2 (gas) + HCl (gas)

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Caption: Simplified mechanism for the reaction of a carboxylic acid with thionyl chloride.

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